

Personal protective equipment for handling 4-Amino-2-methylphenol

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Compound of Interest

Compound Name: 4-Amino-2-methylphenol

Cat. No.: B1329486

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Essential Safety and Handling Guide for 4-Amino-2-methylphenol

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **4-Amino-2-methylphenol** (also known as 2-Amino-4-methylphenol), ensuring a secure laboratory environment.

Chemical Identifier:

- CAS Number: 2835-96-3 or 95-84-1 (for the isomer 2-Amino-4-methylphenol)[1][2]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure.[3][4]

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved eye and face protection regulations (29 CFR 1910.133).[3][5]	Protects against dust particles and splashes that can cause serious eye irritation.[2][3][5]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber) and appropriate protective clothing to prevent skin exposure.[3][4][5] Fire/flammable resistant clothing is also recommended.[5]	Prevents skin irritation and absorption of the chemical.[2][3] Contaminated clothing, including leather items, should be removed and destroyed.[6]
Respiratory Protection	A NIOSH-approved N95 dust mask or, if exposure limits are exceeded or irritation is experienced, a full-face respirator with an organic vapor/acid gas cartridge.[2][5][7]	Protects against inhalation of dust, which may cause respiratory irritation.[2][5]

Hazard Identification and First Aid

4-Amino-2-methylphenol is classified as a hazardous substance. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[2][3][5]

Exposure Route	First Aid Procedure
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped or is difficult, provide artificial respiration or oxygen by trained personnel. Seek immediate medical attention.[3][5][8]
Skin Contact	Immediately remove all contaminated clothing. [6] Wash the affected skin area with soap and plenty of water for at least 15 minutes.[3][8] If irritation persists, get medical attention.[8] For phenol-based compounds, after initial water flushing, swabbing the affected area with Polyethylene Glycol 300 (PEG 300) is recommended.[9][10]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][11] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting.[3] If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[11] Never give anything by mouth to an unconscious person.[5] Get immediate medical attention.[8]

Operational and Disposal Plans

Handling and Storage:

- Handle in a well-ventilated area, and use personal protective equipment as required.[3][5]
- Avoid the formation of dust and aerosols.[5]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3]

- Store under an inert atmosphere as it may be sensitive to prolonged air exposure.[3][5]
- Incompatible with acids and strong oxidizing agents.[3][5]

Spill Management:

- In case of a spill, remove all sources of ignition.[5]
- For solid spills, avoid generating dust.[4] Dampen the solid material with 60-70% ethanol and transfer it to a suitable, sealed container for disposal.[2]
- Ensure adequate ventilation and wear appropriate PPE during cleanup.[5]

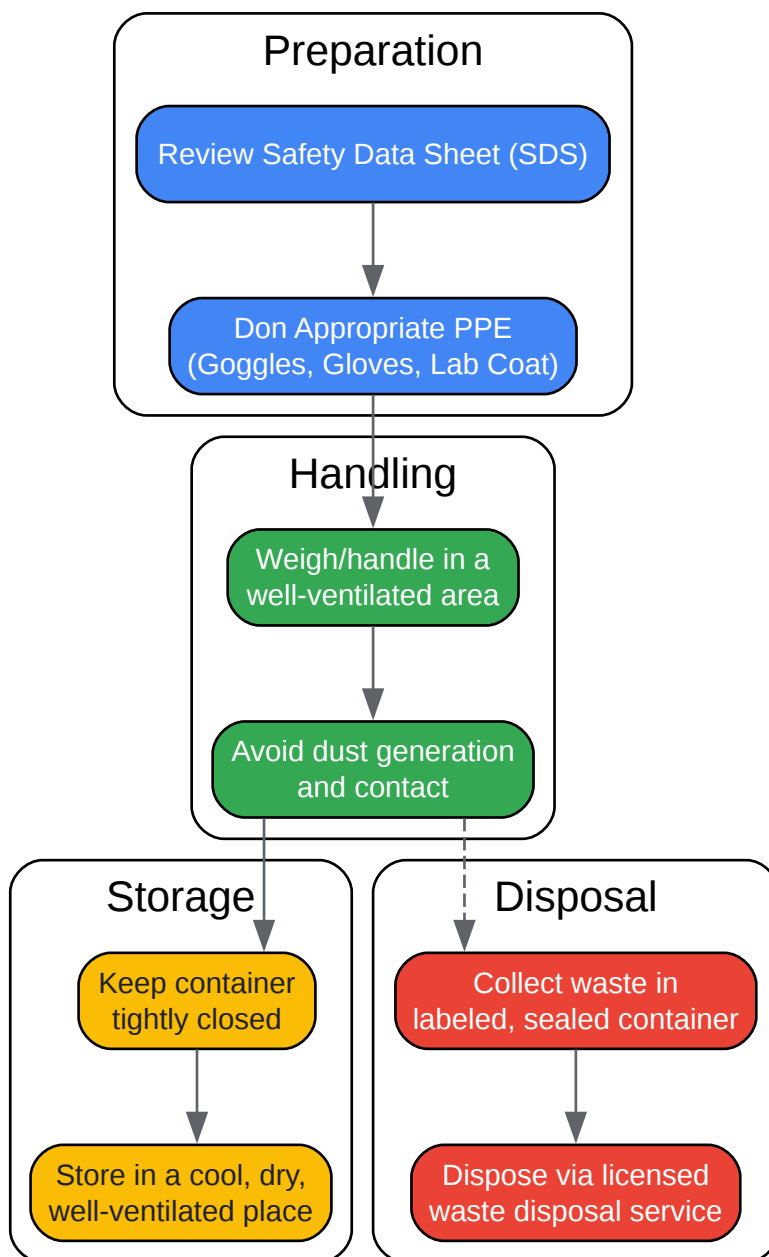
Disposal:

- Dispose of waste through a licensed and approved waste disposal plant.
- Do not release into the environment.[3]
- All waste containing this chemical should be collected in designated, sealed, and clearly labeled containers.[4]
- Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[3]

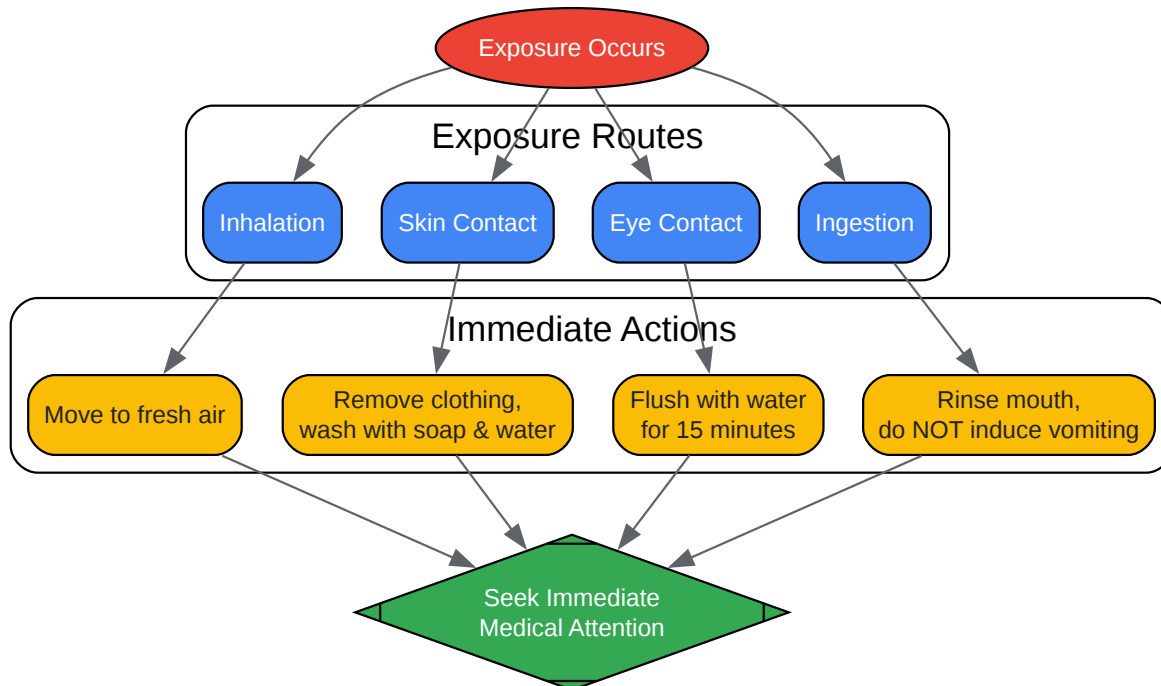
Visual Safety Protocols

The following diagrams illustrate the essential workflows for handling and emergency response related to **4-Amino-2-methylphenol**.

Safe Handling Workflow for 4-Amino-2-methylphenol



First Aid Response for 4-Amino-2-methylphenol Exposure



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